

discovery and development of spiromesifen insecticide

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Compound Focus: Spiromesifen

CAS No.: 283594-90-1

Cat. No.: S543699

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Chemical Profile and Physicochemical Properties

Spiromesifen is a spirocyclic phenyl-substituted tetronic acid derivative developed by Bayer CropScience [1]. Its primary mode of action is the inhibition of lipid biosynthesis, leading to disrupted growth and reproduction in target pests [1].

The table below summarizes its key chemical identifiers and physicochemical properties, which are critical for formulation development and environmental risk assessment.

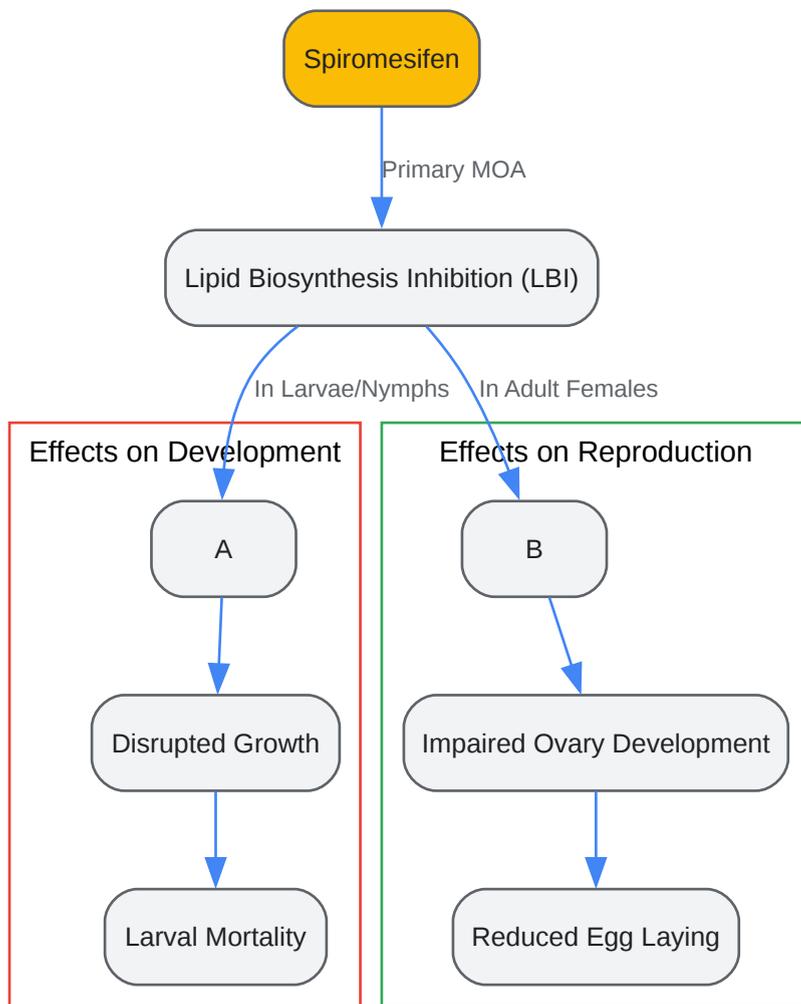
| Property | Description / Value |
|-------------------|---|
| IUPAC Name | 3-mesityl-2-oxo-1-oxaspiro[4.4]non-3-en-4-yl 3,3-dimethylbutyrate [1] |
| CAS No. | 283594-90-1 [1] |
| Empirical Formula | C ₂₃ H ₃₀ O ₄ [1] |
| Molecular Mass | 370.5 g/mol [1] |
| Appearance | Colorless powder [1] |
| Melting Point | 96.7–98.7 °C [1] |

| Property | Description / Value |
|----------------------------|--|
| Vapor Pressure (20°C) | 7×10^{-3} mPa [1] |
| log P _{ow} (20°C) | 4.55 [1] |
| Water Solubility (20°C) | 0.13 mg/L (pH 4–9) [1] |
| Stability | Stable in acidic to neutral media; hydrolyzes in alkaline conditions (DT ₅₀ at 25°C: 24.8 days at pH 7, 4.3 days at pH 9) [1] |

Biological Activity and Target Pest Spectrum

Spiromesifen is a non-systemic insecticide and acaricide with both contact and stomach action. It is highly effective against pests in their larval stages and also impairs adult reproduction [1].

The following diagram illustrates its effects on the life cycle of target pests like whiteflies and mites.



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Spiromesifen's multi-faceted action disrupts pest development and reproduction through lipid biosynthesis inhibition [1].

Experimental Protocols for Bioactivity Assessment

A standard protocol for evaluating the bioactivity of **spiromesifen** and its derivatives typically involves a topical toxicity test on a model organism, biochemical analysis, and reproductive parameter assessment.

Bioassay: Topical Toxicity Test

This test determines the acute lethal effects of the compound.

- **Test Organism:** Use a standardized model insect like *Drosophila melanogaster* or target pests such as whiteflies (*Bemisia tabaci*) or spider mites (*Tetranychus urticae*) reared under controlled conditions [2].
- **Compound Application:** Prepare a serial dilution of **spiromesifen** in a suitable solvent (e.g., acetone). Apply a precise micro-droplet (e.g., 0.5 μ L) topically to the thorax or dorsum of the insect using a micro-applicator. A control group should be treated with solvent only [2].
- **Maintenance and Observation:** After treatment, transfer insects to fresh diet and maintain at standard conditions (e.g., $25 \pm 1^\circ\text{C}$, 60-70% RH). Record mortality at 24, 48, and 72 hours. Data is analyzed using probit analysis to determine the median lethal dose (LD_{50}) or concentration (LC_{50}) [2].

Biochemical Assay: Lipid Metabolism Analysis

This protocol investigates the mode of action by measuring the impact on lipid synthesis.

- **Sample Preparation:** Treat insect larvae (e.g., 3rd instar) with a sub-lethal concentration of **spiromesifen**. After a set period (e.g., 48 hours), homogenize the whole insects in an ice-cold phosphate buffer (e.g., 0.1 M, pH 7.4). Centrifuge the homogenate at high speed (e.g., $10,000 \times g$ for 15 min at 4°C) to collect the supernatant (post-mitochondrial fraction) [2].
- **Enzyme Activity Measurement:** Use spectrophotometric methods to assess key enzymes involved in lipid biosynthesis, such as acetyl-CoA carboxylase. The reaction mixture may contain supernatant, buffer, ATP, NaHCO_3 , and acetyl-CoA. The reaction is stopped with acid, and the inorganic phosphate formed is measured to determine enzyme activity. A significant reduction in activity in treated samples compared to the control confirms the LBI mode of action [2].

Assessment of Reproductive Effects

This evaluates the sublethal impacts on fecundity and fertility.

- **Experimental Setup:** Expose adult female pests to **spiromesifen**-treated host plants or via a residual film.
- **Data Collection:** Monitor the insects daily to record:
 - **Fecundity:** The total number of eggs laid per female.
 - **Fertility:** The percentage of eggs that hatch.
 - **Ovarian Development:** Dissect surviving females to examine ovarian development for abnormalities like ovary tube closure [1].

- Statistical analysis (e.g., t-test) compares these parameters with the control group to quantify reproductive impairment.

Research and Development Directions

The development of **spiromesifen** represents an important strategy for resistance management. Current research focuses on:

- **Synthetic Derivatives:** Scientists are actively synthesizing and testing new derivatives of **spiromesifen** to enhance its bioactivity and potentially overcome resistance in pest populations [2].
- **Formulation Optimization:** Its high log P value indicates strong lipophilicity, which favors adhesion to the plant cuticle and provides long-lasting residual activity. Research into various formulations like Suspension Concentrates (SC) aims to optimize its field performance [1].

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